

N-Desmethylcarboxy Terbinafine-d7: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Desmethylcarboxy Terbinafine-d7*

Cat. No.: *B1140389*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Desmethylcarboxy Terbinafine-d7**, a deuterated metabolite of the antifungal drug Terbinafine. This document consolidates available data on its chemical properties, safety information, metabolic origin, and analytical methodologies.

Chemical and Physical Properties

N-Desmethylcarboxy Terbinafine-d7 is a stable isotope-labeled version of N-Desmethylcarboxy Terbinafine, a known metabolite of Terbinafine.^[1] The deuteration makes it a valuable internal standard for pharmacokinetic and metabolic studies of Terbinafine.

Property	Value	Source
Chemical Name	(5E)-2,2-Dimethyl-7-[(1-naphthalenyl-d7-methyl)amino]-5-hepten-3-ynoic Acid	[2]
CAS Number	1185238-58-7	[2]
Molecular Formula	C ₂₀ H ₁₄ D ₇ NO ₂	[2]
Molecular Weight	314.43 g/mol	[2]
Appearance	Yellow Solid	Pharmaffiliates
Storage	2-8°C Refrigerator, Under Inert Atmosphere	Pharmaffiliates
Unlabelled CAS Number	99473-15-1	[1]

Safety Information

A specific Material Safety Data Sheet (MSDS) for **N-Desmethylocarboxy Terbinafine-d7** is not publicly available. However, safety data for the non-deuterated form, N-Desmethylocarboxy Terbinafine, provides essential safety guidance. It is important to handle the deuterated compound with the same precautions.

Hazard Identification:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

Precautionary Measures:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

First Aid Measures:

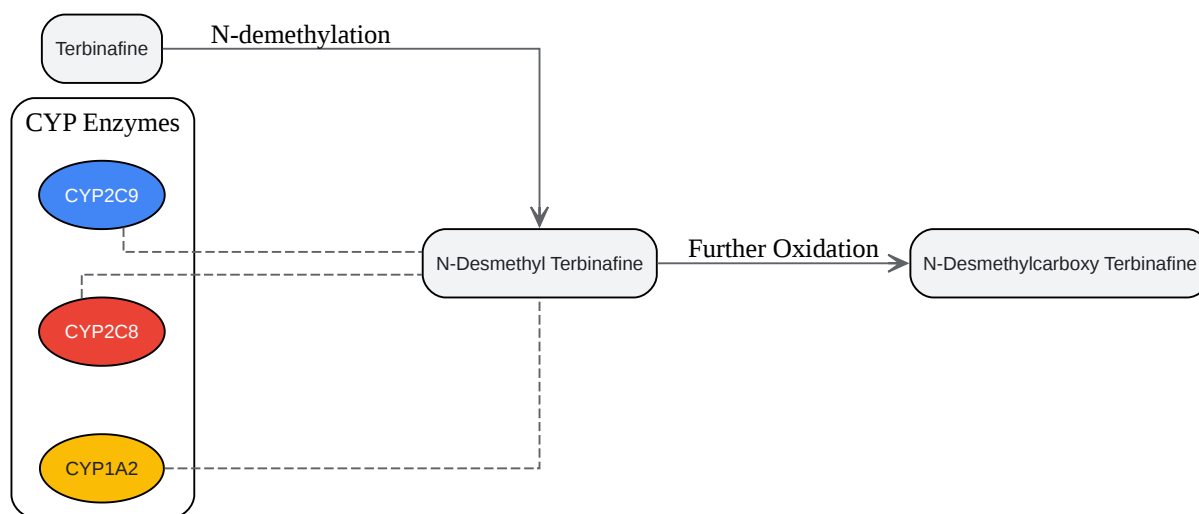
- If inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

The toxicological properties of **N-Desmethylocarboxy Terbinafine-d7** have not been fully investigated.

Metabolic Pathway of Terbinafine

N-Desmethylocarboxy Terbinafine is a metabolite of Terbinafine, an antifungal agent that inhibits squalene epoxidase, a key enzyme in fungal ergosterol biosynthesis. The metabolism of Terbinafine is complex, involving multiple cytochrome P450 (CYP) enzymes. The formation of N-Desmethylocarboxy Terbinafine occurs through N-demethylation of the parent drug.

Several CYP isoenzymes are involved in the metabolism of terbinafine, with major contributions from CYP2C9, CYP1A2, CYP3A4, CYP2C8, and CYP2C19.[3] The N-demethylation pathway, which leads to the formation of N-Desmethyl Terbinafine and subsequently N-Desmethylocarboxy Terbinafine, is primarily mediated by CYP2C9, CYP2C8, and CYP1A2.[3]



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Metabolic pathway of Terbinafine to N-Desmethyln-carboxy Terbinafine.

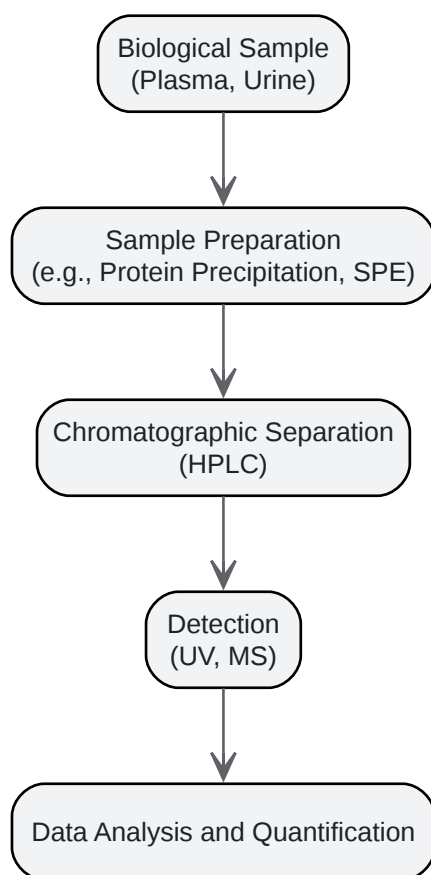
Experimental Protocols

Detailed experimental protocols for the specific synthesis of **N-Desmethyln-carboxy Terbinafine-d7** are not readily available in the public domain. However, general synthetic routes for Terbinafine and its derivatives have been described. The synthesis of the deuterated metabolite would likely follow a similar pathway, incorporating a deuterated starting material.

A general approach to the synthesis of Terbinafine involves the coupling of N-methyl-1-naphthalenemethanamine with (E)-1-bromo-6,6-dimethyl-2-hepten-4-yne.[4] For the synthesis of **N-Desmethyln-carboxy Terbinafine-d7**, a deuterated naphthalenemethylamine precursor would be required.

General Analytical Workflow for Terbinafine and its Metabolites:

Analytical procedures for the determination of Terbinafine and its metabolites, including N-Desmethyln-carboxy Terbinafine, in biological matrices such as plasma and urine have been developed.[5] These methods are crucial for pharmacokinetic and metabolism studies.



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General workflow for the analysis of Terbinafine metabolites.

A common method involves High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector. For plasma analysis, a protein precipitation step with methanol or sample extraction with hexane can be employed.[5] For urine analysis, samples may require deconjugation before injection into the HPLC system.[5] Detection is often carried out using UV or mass spectrometry (MS), with the latter being particularly useful for deuterated standards like **N-Desmethylocarboxy Terbinafine-d7** due to its mass difference from the endogenous metabolite.

Toxicological Information

Specific toxicological data, such as LD50 values, for N-Desmethylocarboxy Terbinafine or its deuterated form are not available. The safety information provided is based on the GHS classification of the non-deuterated compound. As with any chemical, it should be handled by

trained personnel in a well-ventilated laboratory setting, using appropriate personal protective equipment.

Biological Activity

N-Desmethylcarboxy Terbinafine is a metabolite of Terbinafine and is generally considered to be inactive as an antifungal agent.[6] Its primary significance is in the study of Terbinafine's metabolism and pharmacokinetics, where the deuterated form serves as an essential tool for accurate quantification. There is no current evidence to suggest its involvement in specific signaling pathways beyond being a product of the metabolic breakdown of Terbinafine.

Disclaimer: This document is intended for informational purposes only and does not constitute a formal Material Safety Data Sheet (MSDS). Researchers should always consult the latest safety information from the supplier before handling this compound and perform their own risk assessments.

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